

(R)-(-)-Citramalic Acid Lithium molecular weight

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Compound of Interest

Compound Name: (R)-(-)-Citramalic Acid Lithium

Cat. No.: B12354482

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Introduction to (R)-(-)-Citramalic Acid Lithium

(R)-(-)-Citramalic acid, a chiral organic compound, has the molecular formula $C_5H_8O_5$.^{[1][2][3]} Its lithium salt is formed by the replacement of one or more acidic protons from its two carboxylic acid groups with lithium ions. This guide will detail the molecular weight for both the monolithium and dilithium salt forms.

Atomic Weight of Constituent Elements

The calculation of the molecular weight of **(R)-(-)-Citramalic Acid Lithium** is based on the standard atomic weights of its constituent elements as recognized by the International Union of Pure and Applied Chemistry (IUPAC).

Element	Symbol	Standard Atomic Weight (g/mol)
Carbon	C	[12.0096, 12.0116] (Conventional: 12.011)[5][6]
Hydrogen	H	[1.00784, 1.00811] (Conventional: 1.008)[7][8][9] [10]
Oxygen	O	[15.99903, 15.99977] (Conventional: 15.999)[11][12] [13]
Lithium	Li	[6.938, 6.997] (Conventional: 6.94)[14][15][16]

Molecular Weight Calculation

The molecular weight is calculated by summing the atomic weights of all atoms in the molecular formula. Since (R)-(-)-Citramalic acid is a dicarboxylic acid, it can form both a monolithium and a dilithium salt.

Monolithium (R)-(-)-Citramalate (C₅H₇LiO₅)

This is the most common salt form, where one acidic proton is replaced by a lithium ion.

Element	Symbol	Count	Atomic Weight (g/mol)	Total Weight (g/mol)
Carbon	C	5	12.011	60.055
Hydrogen	H	7	1.008	7.056
Lithium	Li	1	6.94	6.94
Oxygen	O	5	15.999	79.995
Total	154.046			

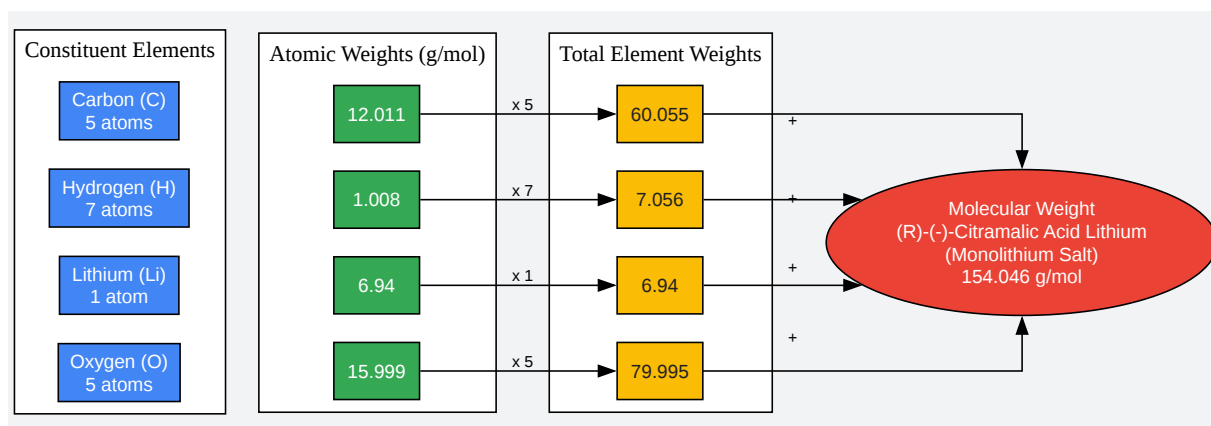
Dilithium (R)-(-)-Citramalate (C₅H₆Li₂O₅)

In this form, both acidic protons are replaced by lithium ions.

Element	Symbol	Count	Atomic Weight (g/mol)	Total Weight (g/mol)
Carbon	C	5	12.011	60.055
Hydrogen	H	6	1.008	6.048
Lithium	Li	2	6.94	13.88
Oxygen	O	5	15.999	79.995
Total				159.978

Visualization of Molecular Composition

The following diagram illustrates the logical relationship between the constituent elements and the calculated molecular weight for the more common monolithium salt.



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Caption: Calculation workflow for the molecular weight of Monolithium (R)-(-)-Citramalate.

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